

Comparative Guide: ¹H NMR Spectrum Interpretation of Ethyl 2-chloro-3-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 2-chloro-3-hydroxybenzoate

CAS No.: 1260810-04-5

Cat. No.: B577937

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Executive Summary: The Structural Verification Challenge

In drug discovery and agrochemical synthesis, **Ethyl 2-chloro-3-hydroxybenzoate** serves as a critical scaffold, particularly for kinase inhibitors and salicylate derivatives. However, its synthesis via the chlorination of ethyl 3-hydroxybenzoate often yields a mixture of regioisomers (2-chloro, 4-chloro, and 6-chloro derivatives).

This guide provides a definitive ¹H NMR structural analysis to distinguish the 2-chloro target from its precursor and regioisomers. Unlike standard spectral lists, this document focuses on diagnostic signal evolution—specifically how the introduction of chlorine at the sterically congested 2-position alters the aromatic coupling network and chemical shifts.

Structural Analysis & Proton Assignment Logic

The target molecule possesses three distinct proton environments: the Ethyl Ester tail, the Trisubstituted Benzene core, and the labile Hydroxyl group.

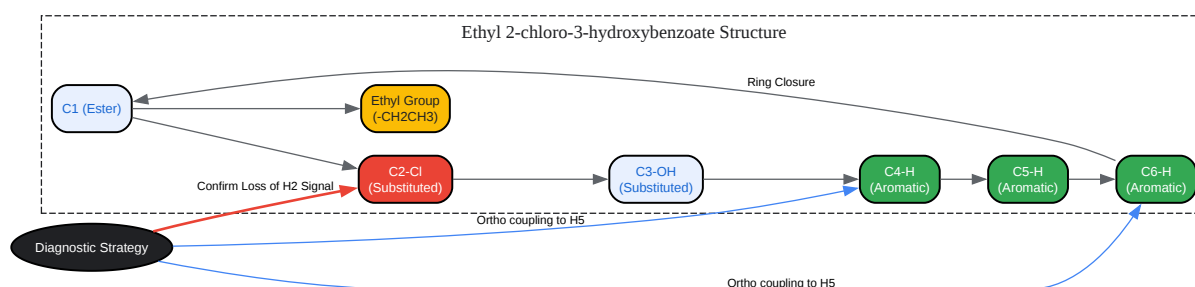
The "Crowded Core" Hypothesis

The chlorine atom at position 2 creates significant steric strain. It is flanked by the ester group (C1) and the hydroxyl group (C3).

- **Steric Consequence:** The bulky chlorine atom forces the ethyl ester group to rotate out of the aromatic plane. This reduces the conjugation between the carbonyl and the ring, subtly shifting the H6 proton upfield compared to planar analogs.
- **Electronic Consequence:** The chlorine acts as an inductive withdrawer (-I) but a resonance donor (+M). However, at the meta/para positions relative to the remaining protons, the inductive effect dominates.

Visualization of Proton Environments

The following diagram illustrates the connectivity and the specific proton environments targeted in this analysis.



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Figure 1: Structural connectivity highlighting the C2 substitution site, which is the primary diagnostic for confirming the chlorination position.

Comparative Spectral Data

The following table contrasts the target molecule with its direct precursor. The disappearance of the H2 singlet is the primary "Go/No-Go" quality attribute.

Table 1: Chemical Shift Comparison (CDCl₃, 400 MHz)

Proton Group	Assignment	Precursor (Ethyl 3-hydroxybenzoate)	Target (Ethyl 2-chloro-3-hydroxybenzoate)	Shift Logic ()
Aromatic	H2	7.60 ppm (t/s)	ABSENT	Diagnostic: Substitution of H by Cl.
Aromatic	H6	7.65 ppm (dt)	7.45 - 7.55 ppm (dd)	Shielded: Loss of co-planarity with ester carbonyl reduces deshielding.
Aromatic	H5	7.30 ppm (t)	7.20 - 7.30 ppm (t/dd)	Minor Change: Remote from Cl; dominated by meta-coupling.
Aromatic	H4	7.05 - 7.10 ppm (ddd)	7.10 - 7.15 ppm (dd)	Deshielded: Ortho to OH, Meta to Cl.
Ester	-OCH ₂ -	4.38 ppm (q)	4.42 ppm (q)	Deshielded: Inductive effect of Cl (-I) pulls e-density.
Ester	-CH ₃	1.40 ppm (t)	1.42 ppm (t)	Minimal effect (too distant).
Hydroxyl	-OH	~5.5 - 6.5 ppm (br)	~6.0 - 7.5 ppm (s)	Variable: Intramolecular H-bonding with Cl is possible but weak.

“

Note on Multiplicity:

- *Precursor: H2 appears as a narrow triplet or singlet due to meta-coupling with H4 and H6.*
- *Target: The aromatic region simplifies to an ABC system (or AMX depending on field strength). You will see three distinct signals integrating 1:1:1.*

Experimental Protocol: Self-Validating Analysis

To ensure scientific integrity, this protocol includes "Checkpoints"—self-validating steps to confirm you are not observing an impurity or solvent artifact.

Sample Preparation

- **Solvent Choice:** Use DMSO-d6 if you need to strictly quantify the Phenolic -OH (shifts to ~10 ppm and sharpens). Use CDCl₃ for standard fingerprinting (OH will be broad/variable).
- **Concentration:** 10-15 mg in 0.6 mL solvent. High concentration can cause OH peak shifting due to intermolecular hydrogen bonding.

Acquisition Parameters

- **Pulse Sequence:** Standard zg30 (30° pulse angle).
- **Scans (ns):** Minimum 16 scans to resolve the weak "roofing" effects of the aromatic coupling.
- **Relaxation Delay (D1):** Set to

seconds. The aromatic protons adjacent to the heavy Chlorine atom may have altered relaxation times (

).

The "Regioisomer Trap" (Troubleshooting)

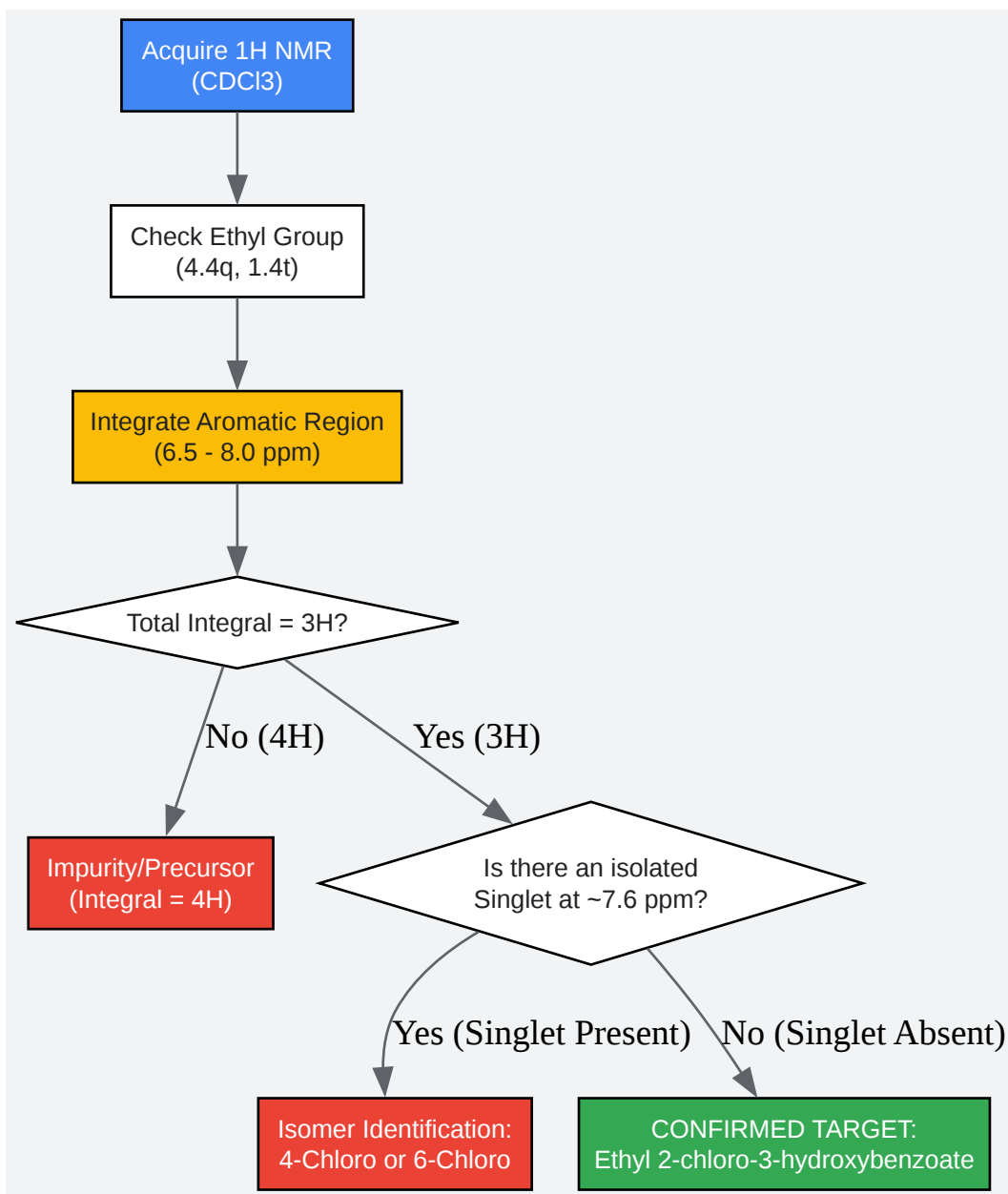
The most common synthesis failure is the formation of Ethyl 4-chloro-3-hydroxybenzoate.

How to distinguish:

- Look at the H2 region (~7.5 - 7.7 ppm).
 - If you see a Singlet (s) integrating to 1H: You have the 4-chloro or 6-chloro isomer. The proton between the Ester and OH is still there.
 - If you see NO Singlet: You likely have the 2-chloro target (the H2 position is blocked).

Diagnostic Workflow Diagram

Use this flowchart to interpret your raw FID data.



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Figure 2: Decision tree for distinguishing the target molecule from common synthetic impurities.

References

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Sources

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